

Technical Support Center: Handling and Safety for Cyclohexanone Derivatives

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Compound of Interest

Compound Name: 2-Acetoxycyclohexanone

Cat. No.: B15341637

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Disclaimer: The following information is provided for guidance purposes only. Always consult the official Safety Data Sheet (SDS) provided by your supplier for specific handling and safety protocols for any chemical. The information for **2-Acetoxycyclohexanone** is limited, and this guide also includes information for the similarly named but distinct compound, 2-Acetylcyclohexanone, which may be a source of confusion.

Section 1: 2-Acetoxycyclohexanone (CAS: 17472-04-7)

Note: Comprehensive safety and handling data for **2-Acetoxycyclohexanone** is not readily available in public resources. The information below is based on limited available data and general principles of laboratory safety. It is imperative to obtain and review the Safety Data Sheet (SDS) from your supplier before handling this compound.

Frequently Asked Questions (FAQs)

Q1: What are the known physical and chemical properties of **2-Acetoxycyclohexanone**?

A1: The table below summarizes the available data for **2-Acetoxycyclohexanone**.

| Property | Value | Source |
|-------------------|------------------------|---|
| Molecular Formula | C8H12O3 | PubChem[1] |
| Molecular Weight | 156.18 g/mol | PubChem[1] |
| Boiling Point | 230.8°C at 760 mmHg | Guidechem[2] |
| Flash Point | 94.8°C | Guidechem[2] |
| Density | 1.08 g/cm ³ | Guidechem[2] |
| Appearance | Colorless oil | CHEMOENZYMATIC SYNTHESIS OF BIOLOGICALLY ACTIVE - Middle East Technical University[3] |

Q2: What are the general safety precautions for handling **2-Acetoxycyclohexanone**?

A2: While a detailed SDS is not available from the search results, general laboratory safety practices should be followed. This includes wearing appropriate personal protective equipment (PPE) such as safety glasses, lab coats, and gloves.[4] Handle the compound in a well-ventilated area or a chemical fume hood.[4] Avoid contact with skin and eyes.

Q3: What should I do in case of accidental exposure to **2-Acetoxycyclohexanone**?

A3: In the absence of a specific SDS, general first aid procedures for chemical exposure should be followed.

- Skin Contact: Immediately wash the affected area with soap and plenty of water.
- Eye Contact: Flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move the person to fresh air.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. In all cases of exposure, seek medical attention and provide the medical professional with the compound's name and CAS

number (17472-04-7).

Q4: How should **2-Acetoxy cyclohexanone** be stored?

A4: Based on its chemical structure, it should be stored in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials.

Experimental Workflow

Due to the lack of specific handling information, a detailed experimental workflow cannot be provided. A general workflow for handling laboratory chemicals is provided in Section 3.

Section 2: 2-Acetylcyclohexanone (CAS: 874-23-7)

Important Note: The following information is for 2-Acetylcyclohexanone and NOT **2-Acetoxy cyclohexanone**. These are different chemicals with different properties and safety requirements.

Frequently Asked Questions (FAQs)

Q1: What are the key safety hazards associated with 2-Acetylcyclohexanone?

A1: 2-Acetylcyclohexanone is a combustible liquid.^[3] It may cause skin and eye irritation.^[4]

Q2: What personal protective equipment (PPE) should be worn when handling 2-Acetylcyclohexanone?

A2: Wear protective gloves, protective clothing, eye protection, and face protection.^{[1][3]} For respiratory protection, a dust mask type N95 (US) may be used.^[5]

Q3: What are the first-aid measures for exposure to 2-Acetylcyclohexanone?

A3:

- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.^[1]
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.^[1]

- In case of eye contact: Flush eyes with water as a precaution.^[1]
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.^[1]

Q4: How should I handle spills of 2-Acetylcyclohexanone?

A4: For spills, contain the spillage and then collect with an electrically protected vacuum cleaner or by wet-brushing.^[1] Place the collected material in a suitable, closed container for disposal according to local regulations.^{[1][3]}

Q5: What are the proper storage conditions for 2-Acetylcyclohexanone?

A5: Store in a cool place.^[1] Keep the container tightly closed in a dry and well-ventilated place.^{[1][3]}

Q6: What are the firefighting measures for 2-Acetylcyclohexanone?

A6: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as suitable extinguishing media.^[1] Wear a self-contained breathing apparatus for firefighting if necessary.^[1]

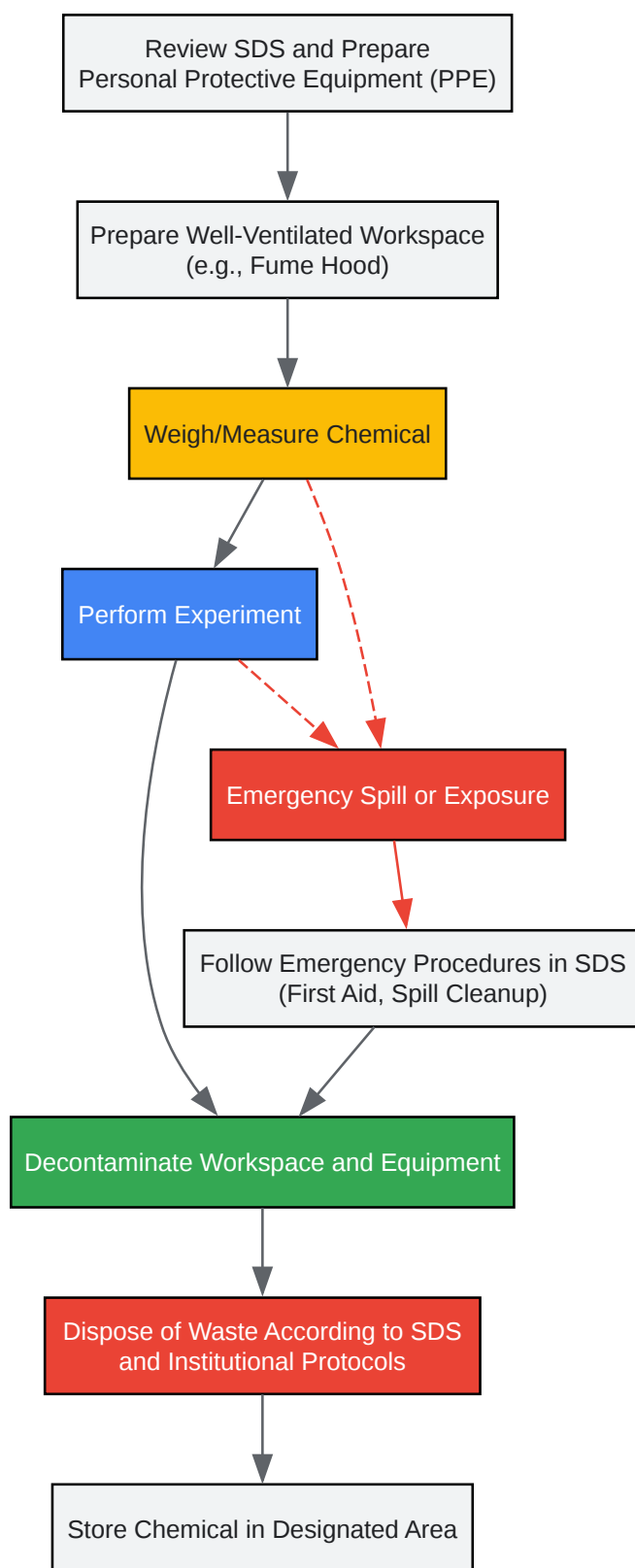
Data Presentation

Table of Physical and Chemical Properties for 2-Acetylcyclohexanone

| Property | Value | Source |
|-------------------|--|--|
| Molecular Formula | C8H12O2 | CymitQuimica[6] |
| Molecular Weight | 140.18 g/mol | Sigma-Aldrich[5] |
| Appearance | Clear colorless to light yellow liquid | ChemicalBook[7] |
| Boiling Point | 111-112 °C at 18 mmHg | Sigma-Aldrich[5] |
| Density | 1.078 g/mL at 25 °C | Sigma-Aldrich[5] |
| Flash Point | 79 °C (174.2 °F) - closed cup | Fisher Scientific,[3] Sigma-Aldrich[5] |
| Refractive Index | n _{20/D} 1.509 | Sigma-Aldrich[5] |

Section 3: General Laboratory Chemical Handling Workflow

The following diagram illustrates a general workflow for handling laboratory chemicals. This workflow is not specific to **2-Acetoxycyclohexanone** and must be adapted based on the detailed procedures and safety precautions provided in the substance-specific Safety Data Sheet (SDS).



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